

## N,N'-Bis(methoxymethyl)thiourea CAS number 51872-26-5

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Compound of Interest

Compound Name: N,N'-Bis(methoxymethyl)thiourea

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An In-depth Technical Guide to N,N'-Bis(methoxymethyl)thiourea (CAS: 51872-26-5)

A comprehensive resource for researchers, scientists, and drug development professionals exploring the chemical properties, synthesis, and potential applications of **N,N'- Bis(methoxymethyl)thiourea**.

## **Chemical Identity and Properties**

**N,N'-Bis(methoxymethyl)thiourea** is a symmetrically substituted thiourea derivative. The presence of methoxymethyl groups on both nitrogen atoms imparts unique reactivity and solubility characteristics to the molecule, making it a valuable intermediate in organic synthesis.

Table 1: Physicochemical Properties of N,N'-Bis(methoxymethyl)thiourea[1]



Property	Value
CAS Number	51872-26-5
Molecular Formula	C5H12N2O2S
Molecular Weight	164.23 g/mol
Appearance	White crystalline solid (typical for thiourea derivatives)[2]
Melting Point	Data not available
Boiling Point	Data not available
Solubility	Expected to be soluble in organic solvents like DMF[2]
Density	Data not available

### **Synthesis and Spectroscopic Characterization**

While a specific protocol for **N,N'-Bis(methoxymethyl)thiourea** is not readily available in the reviewed literature, a general methodology for the synthesis of similar N,N'-disubstituted thioureas can be inferred. The synthesis of the related compound, N,N'-bis(4-methoxybenzylidene)thiourea, involves the condensation of an aldehyde (4-methoxybenzaldehyde) with thiourea in an ethanolic solution with a basic catalyst[2]. A plausible synthetic route for **N,N'-Bis(methoxymethyl)thiourea** could involve the reaction of methoxymethylamine with a thiocarbonyl source.

General Experimental Protocol for Synthesis of N,N'-Disubstituted Thioureas (Adapted from a similar synthesis)[2]

- Dissolve thiourea in ethanol.
- Add the corresponding methoxy-containing reactant in a suitable stoichiometric ratio.
- Add a few drops of a basic solution (e.g., 10% NaOH) to adjust the pH and catalyze the reaction.



- Stir the reaction mixture at room temperature or with gentle heating.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to induce crystallization of the product.
- Collect the solid product by filtration, wash with cold ethanol, and dry under vacuum.
- Recrystallize the crude product from a suitable solvent to obtain the pure compound.

#### Spectroscopic Data:

Specific spectroscopic data for **N,N'-Bis(methoxymethyl)thiourea** is not available in the searched literature. However, the expected spectral characteristics can be predicted based on the analysis of related thiourea derivatives.

- ¹H NMR: The proton NMR spectrum is expected to show signals for the methoxy protons (CH₃O-) and the methylene protons (-CH₂-). The chemical shifts and coupling patterns would be informative for structural confirmation.
- ¹³C NMR: The carbon NMR spectrum would display distinct signals for the methoxy carbon, the methylene carbon, and the thiocarbonyl carbon (C=S).
- FT-IR: The infrared spectrum is anticipated to exhibit characteristic absorption bands for N-H stretching (if any residual), C-H stretching of the methoxymethyl groups, C-N stretching, and the C=S stretching vibration, which typically appears in the region of 1050-1200 cm<sup>-1</sup>[3].
- Mass Spectrometry: The mass spectrum would show the molecular ion peak and fragmentation patterns corresponding to the loss of methoxymethyl groups and other characteristic fragments.

## **Applications in Organic Synthesis**

**N,N'-Bis(methoxymethyl)thiourea** serves as a versatile building block in organic synthesis, particularly in the construction of heterocyclic compounds. It has been utilized in catalytic cycloaminomethylation reactions with ureas and thioureas to synthesize various nitrogen and sulfur-containing heterocycles. These reactions often employ catalysts such as samarium(III) chloride (SmCl<sub>3</sub>·6H<sub>2</sub>O)[4].





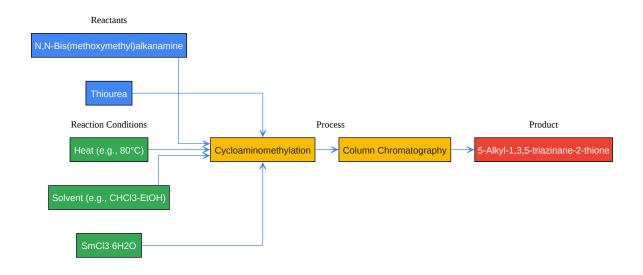


Experimental Protocol for the Synthesis of 5-Alkyl-1,3,5-triazinane-2-thiones using a Thiourea Derivative[4]

- To a solution of the N,N-bis(methoxymethyl)alkanamine in a suitable solvent (e.g., a mixture of CHCl₃ and EtOH), add thiourea.
- Add a catalytic amount of SmCl<sub>3</sub>·6H<sub>2</sub>O to the reaction mixture.
- Heat the mixture at a specified temperature (e.g., 80 °C) for a defined period (e.g., 2.5 hours).
- Monitor the reaction progress by TLC.
- After completion, cool the reaction mixture to room temperature.
- Remove the solvent under reduced pressure.
- Purify the resulting residue by column chromatography on silica gel to isolate the desired 5-alkyl-1,3,5-triazinane-2-thione product.

Logical Workflow for Synthesis of Heterocycles





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Caption: Synthetic workflow for heterocycle synthesis.

# Biological Activity and Potential in Drug Development

While specific biological data for **N,N'-Bis(methoxymethyl)thiourea** is not documented in the reviewed literature, the broader class of thiourea derivatives has garnered significant attention in medicinal chemistry due to their diverse pharmacological activities[5]. Thiourea-containing compounds have been investigated for their potential as anticancer, antibacterial, antifungal, and antiviral agents[5].



#### Foundational & Exploratory

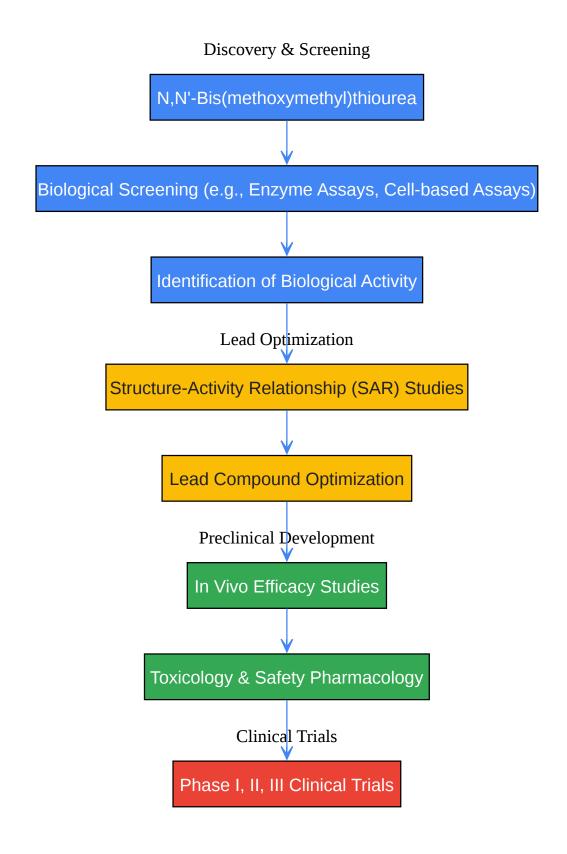
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The mechanism of action for many biologically active thiourea derivatives involves their ability to interact with various biological targets, including enzymes and receptors. For instance, some thiourea derivatives have shown inhibitory activity against enzymes like urease[6]. The structural features of **N,N'-Bis(methoxymethyl)thiourea**, with its flexible methoxymethyl side chains, could allow for specific interactions within the binding pockets of biological macromolecules.

Given the precedent set by other thiourea compounds, **N,N'-Bis(methoxymethyl)thiourea** represents a scaffold that could be further explored for potential therapeutic applications. Future research could involve screening this compound against various biological targets to uncover any latent pharmacological activity.

Potential Drug Development Workflow





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Caption: A potential workflow for drug development.



#### **Safety and Toxicology**

Specific toxicological data for **N,N'-Bis(methoxymethyl)thiourea** is not available. However, data for the parent compound, thiourea, indicates that it can be harmful if swallowed and may cause skin irritation[7]. It is also suspected of causing cancer and damage to the unborn child[7]. Therefore, **N,N'-Bis(methoxymethyl)thiourea** should be handled with appropriate safety precautions in a laboratory setting. This includes the use of personal protective equipment such as gloves, safety glasses, and a lab coat. All handling should be performed in a well-ventilated fume hood.

#### Conclusion

**N,N'-Bis(methoxymethyl)thiourea** is a chemical compound with established utility as a synthetic intermediate, particularly in the formation of heterocyclic structures. While its own biological properties have not been extensively investigated, the broader family of thiourea derivatives exhibits a wide range of pharmacological activities, suggesting that **N,N'-Bis(methoxymethyl)thiourea** could be a valuable scaffold for future drug discovery efforts. Further research is warranted to fully elucidate its physicochemical properties, spectroscopic characteristics, and to explore its potential as a biologically active agent.

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